

Puromycin Hydrochloride: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Puromycin Hydrochloride*

CAS No.: 58-58-2

Cat. No.: B1679873

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Puromycin hydrochloride is a potent aminonucleoside antibiotic derived from the bacterium *Streptomyces alboniger*. It is a widely utilized tool in molecular biology and cell biology research, primarily as a selective agent for cells expressing the puromycin resistance gene (pac) and as a protein synthesis inhibitor. This guide provides an in-depth overview of its chemical properties, structure, mechanism of action, and common experimental protocols for researchers, scientists, and drug development professionals.

Core Chemical and Physical Properties

Puromycin hydrochloride is a white to off-white crystalline solid.^{[1][2]} Its chemical and physical properties are summarized in the table below, providing a comprehensive reference for its use in experimental settings.

Property	Value	Citations
Molecular Formula	C ₂₂ H ₂₉ N ₇ O ₅ · 2HCl	[1]
Molecular Weight	544.43 g/mol	[1][3]
CAS Number	58-58-2	[1][4]
Appearance	White to off-white powder/crystalline solid	[1][2][3]
Melting Point	168-170 °C (dihydrochloride) 175.5-177 °C (free base)	[2][5]
pKa	6.8, 7.2	[4][5]
UV/Vis Maximum	λmax: 217, 276 nm	
Purity	≥98%	[1]
Solubility	Water: 50 mg/mL[5][6][7] DMSO: 10-100 mg/mL[8][9] Methanol: 10 mg/mL[6][10] Ethanol: ~1 mg/mL[8] PBS (pH 7.2): ≥10 mg/mL[8]	[5][6][7][8][9][10]
Storage and Stability	Store at -20°C.[1][4] Stable for at least 4 years as a solid.[10] Stock solutions should be stored at -20°C and are stable for at least one month.[4][7]	[1][4][7][10]

Chemical Structure

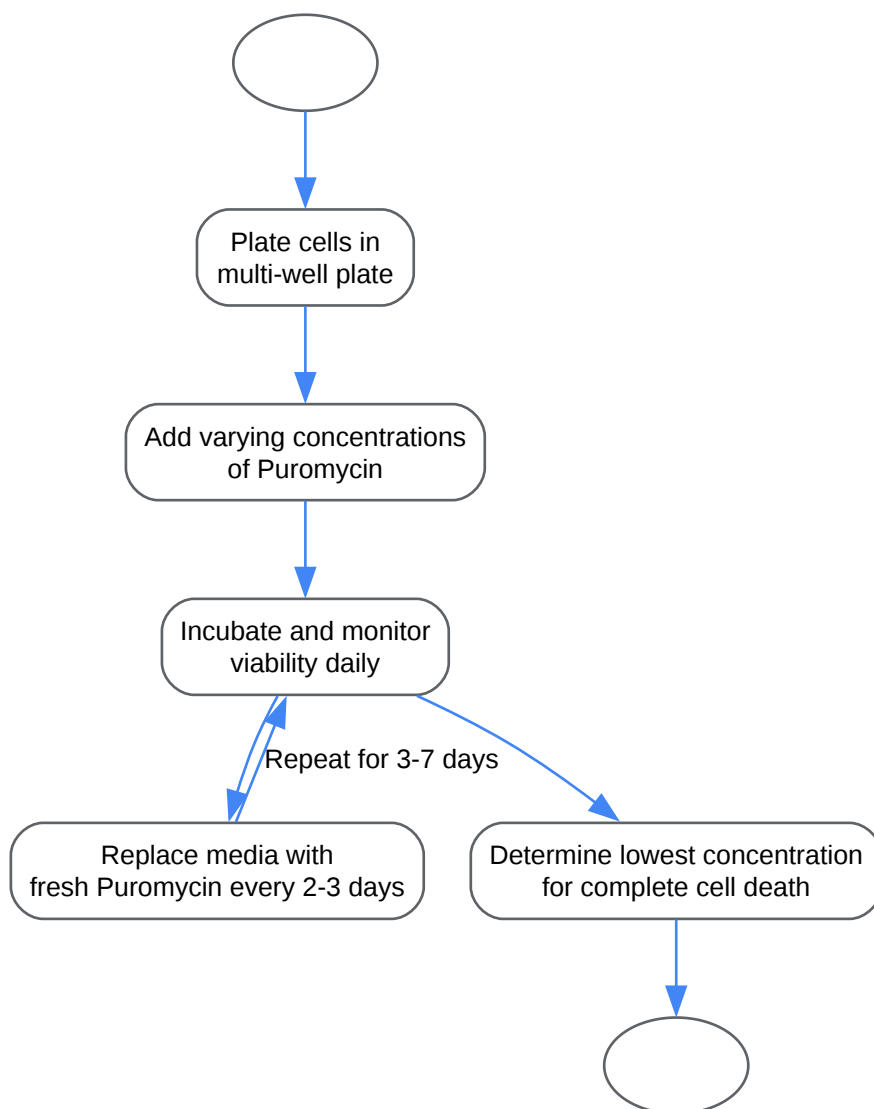
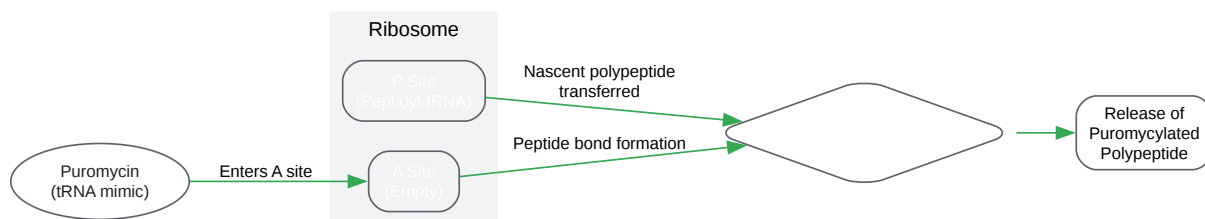
Puromycin's structure is comprised of three key components: a 6-dimethylaminopurine base, a 3'-amino-3'-deoxyribose sugar, and a p-methoxyphenylalanine moiety. This unique structure, particularly its resemblance to the 3' end of an aminoacyl-tRNA, is fundamental to its biological activity.

Caption: Chemical structure of Puromycin.

Mechanism of Action: Protein Synthesis Inhibition

Puromycin is a potent inhibitor of protein synthesis in both prokaryotic and eukaryotic cells.^[4]^[11] Its mechanism of action stems from its structural mimicry of the 3' end of aminoacyl-tRNA.^[11]^[12] This allows it to enter the A (aminoacyl) site of the ribosome during translation.

Once in the A site, the ribosome's peptidyl transferase center catalyzes the formation of a peptide bond between the nascent polypeptide chain (in the P site) and the amino group of puromycin.^[12] This results in the premature termination of translation and the release of a C-terminal puromycylated polypeptide.^[11]^[13] Unlike a legitimate aminoacyl-tRNA, the puromycin molecule contains a stable amide bond instead of an ester bond, which prevents further elongation and leads to the dissociation of the truncated polypeptide from the ribosome.^[11]



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- To cite this document: BenchChem. [Puromycin Hydrochloride: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1679873/docs#puromycin-hydrochloride-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b1679873/docs#puromycin-hydrochloride-a-technical-guide-for-researchers)

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